

4-Ethylpyridine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Ethylpyridine

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **4-Ethylpyridine** (CAS No. 536-75-4). The information is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to handle this chemical safely in a laboratory and manufacturing environment.

Chemical and Physical Properties

4-Ethylpyridine is a colorless to pale yellow liquid with a strong, unpleasant, or obnoxious odor.^{[1][2][3][4]} It is a member of the pyridine family and is used in the synthesis of pharmaceuticals, agrochemicals, and as a building block in organic chemistry.^{[1][4]} The key physical and chemical properties of **4-Ethylpyridine** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₉ N	[1][4][5]
Molecular Weight	107.15 g/mol	[2][3][5]
Appearance	Clear colorless to yellowish liquid	[1][5]
Odor	Strong, unpleasant, obnoxious	[1][2][3]
Boiling Point	164 - 170 °C (327.2 - 338 °F) @ 760 mmHg	[5][6][7]
Melting Point	-91 °C (-131.8 °F)	[6][7]
Flash Point	47 °C (116.6 °F) - 50 °C (122 °F) (closed cup)	[6][8]
Density	0.942 g/mL at 25 °C	[5]
Vapor Pressure	0.5 mbar @ 20 °C; 2.27 mmHg @ 25 °C	[3][6][9]
Vapor Density	3.69	[6]
Water Solubility	34 g/L; Sparingly soluble	[1][2]
Refractive Index	n _{20/D} 1.501	[5]
pH	10 (10% aqueous solution)	[6]

Hazard Identification and Classification

4-Ethylpyridine is classified as a hazardous chemical.[6] It is a flammable liquid and vapor.[3][8] The primary health hazards include acute toxicity if swallowed, in contact with skin, or if inhaled.[6] It causes skin and serious eye irritation and may cause respiratory irritation.[3][8]

GHS Hazard Statements:

- H226: Flammable liquid and vapor.[3][8]
- H302 + H332: Harmful if swallowed or if inhaled.

- H311: Toxic in contact with skin.
- H315: Causes skin irritation.[3][8]
- H319: Causes serious eye irritation.[3][8]
- H335: May cause respiratory irritation.[3]

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize the risks associated with **4-Ethylpyridine**.

Handling

- Ventilation: Handle only in a well-ventilated area, preferably in a chemical fume hood.[6][10]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves (chemical-resistant), and eye/face protection (safety goggles and face shield).[1][8] Refer to the PPE workflow diagram below.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[6][10][11] Use non-sparking tools and explosion-proof equipment.[6][10]
- Static Discharge: Take precautionary measures against static discharge.[6][10] Ground and bond containers and receiving equipment.[10]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[10] Wash hands thoroughly after handling.[10]

Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.[6][10][11]
- Conditions: Store in a cool, dry, and well-ventilated area designated for flammable liquids.[1][6][10] Store locked up.[6][10]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.[6]

Emergency Procedures

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[6\]](#)[\[10\]](#)[\[12\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[\[6\]](#)[\[12\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[\[6\]](#)[\[11\]](#)[\[12\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician or poison control center immediately.[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[6\]](#)[\[12\]](#) Water mist may be used to cool closed containers.[\[6\]](#)
- Specific Hazards: Flammable liquid. Vapors are heavier than air and may travel to a source of ignition and flash back.[\[12\]](#) Containers may explode when heated.[\[6\]](#)[\[12\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)

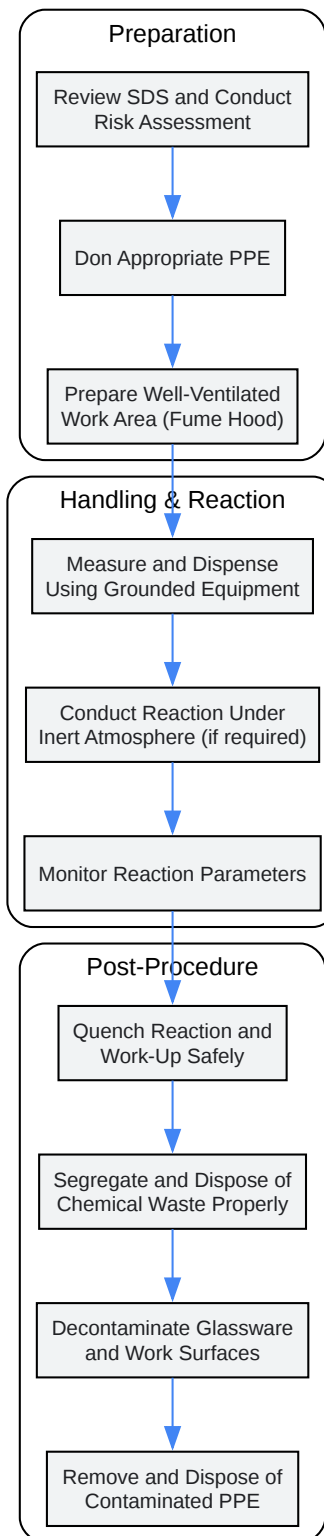
Accidental Release Measures

- Personal Precautions: Remove all sources of ignition.[\[6\]](#)[\[11\]](#) Ensure adequate ventilation.[\[11\]](#) Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Environmental Precautions: Do not let the product enter drains.
- Containment and Cleanup: Soak up with inert absorbent material (e.g., sand, silica gel, universal binder) and dispose of as hazardous waste.[\[6\]](#)[\[11\]](#)[\[12\]](#) Use spark-proof tools and explosion-proof equipment.[\[6\]](#)[\[11\]](#)

Experimental Protocols

Detailed experimental protocols involving **4-Ethylpyridine** should always be conducted in accordance with institutional safety guidelines and a thorough risk assessment. The following is a generalized workflow for handling this chemical in a research setting.

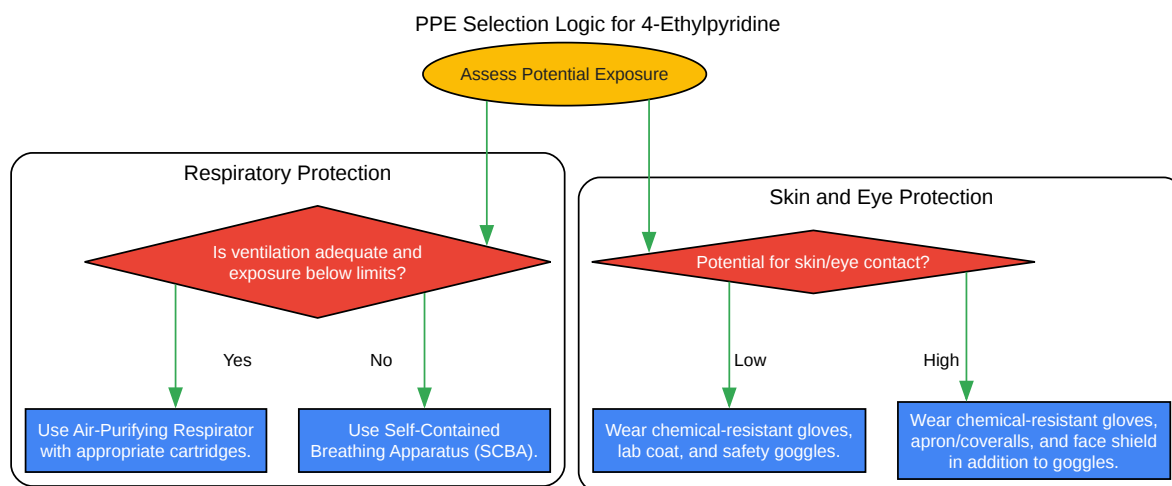
Experimental Workflow for Handling 4-Ethylpyridine

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Caption: A generalized workflow for safely handling **4-Ethylpyridine** in a laboratory setting.

Personal Protective Equipment (PPE) Logic

The selection of appropriate PPE is paramount when working with **4-Ethylpyridine**. The following diagram illustrates the decision-making process for selecting the correct level of protection.



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Caption: A decision tree for selecting appropriate PPE when handling **4-Ethylpyridine**.

This guide is intended as a summary of safety information. Always refer to the most current Safety Data Sheet (SDS) provided by the manufacturer before handling **4-Ethylpyridine** and adhere to all institutional and regulatory safety protocols.

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